

A Comparative Guide to Endothelial Cell Loss in DALK vs. PK

Author: BenchChem Technical Support Team. **Date:** April 2026

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The choice between Deep Anterior Lamellar Keratoplasty (DALK) and Penetrating Keratoplasty (PK) for the treatment of corneal stromal diseases is a critical decision for ophthalmic surgeons, with significant implications for long-term graft survival and patient outcomes. A key determinant in this decision is the impact of each procedure on the corneal endothelium, a non-replicating monolayer of cells essential for maintaining corneal transparency. This guide provides an objective comparison of endothelial cell loss in DALK versus PK, supported by quantitative data from multiple studies, detailed experimental protocols, and visualizations to elucidate the key differences.

Executive Summary

Deep Anterior Lamellar Keratoplasty (DALK) is a surgical procedure that involves the selective removal and replacement of the corneal stroma, while preserving the patient's native Descemet's membrane and endothelium. In contrast, Penetrating Keratoplasty (PK) is a full-thickness corneal transplant where the entire diseased cornea is replaced with a donor cornea. The preservation of the host endothelium in DALK theoretically offers a significant advantage in

minimizing endothelial cell loss and eliminating the risk of endothelial rejection, a major cause of graft failure in PK.

Numerous studies have consistently demonstrated that DALK is associated with significantly lower endothelial cell loss compared to PK over both short and long-term follow-up periods.[\[1\]](#) [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) This preservation of endothelial cell density (ECD) in DALK is a crucial factor contributing to its increasing adoption for corneal pathologies that do not primarily affect the endothelium, such as keratoconus.

Quantitative Data Comparison

The following tables summarize the quantitative data on endothelial cell loss from various comparative studies.

Table 1: Endothelial Cell Density (ECD) in cells/mm² (Mean ± SD)

Time Point	DALK	PK	p-value	Reference(s)
Pre-operative	3035.56 ± 254.9	3091.8 ± 263.86	>0.05	[5]
1 Year	2494 ± 382 (at 10 years)	1521 ± 659 (at 10 years)	<0.001	[2] [7]
2 Years	Significantly Higher	Significantly Lower	<0.05	[13]
3 Years	Significantly Higher	Significantly Lower	<0.05	[13]
5 Years	-	-	<0.0001	[4]
10 Years	97.0% graft survival	96.4% graft survival	>0.05	[7]

Table 2: Percentage of Endothelial Cell Loss (ECL) (Mean ± SD)

Time Point	DALK	PK	p-value	Reference(s)
6 Months	3.78 ± 2.1%	20.56 ± 10.11%	<0.0001	[5]
1 Year	12.9 ± 17.6%	27.7 ± 11.1%	<0.05	[10][14]
1 Year	13.9%	34.6%	<0.001	
5 Years	22.3%	50.1%	<0.0001	[4][9][12]
Early-phase annual rate	8.3%	15.2%	<0.001	[4]
Late-phase annual rate	3.9%	7.8%	<0.001	[4]

Experimental Protocols

Surgical Procedures

Deep Anterior Lamellar Keratoplasty (DALK) - Big-Bubble Technique

The "big-bubble" technique is a popular method for achieving deep stromal dissection down to Descemet's membrane.[3][15][16][17][18]

- Trephination: A partial-thickness trephination of the recipient cornea is performed to a depth of 50-75%.[3]
- Air Injection: A 30-gauge needle is inserted into the stromal bed, and air is injected to create a large bubble, separating Descemet's membrane from the posterior stroma.[3][15] The formation of a "Type 1" big bubble, which separates the pre-Descemetic layer from the deep stroma, is preferred.[15]
- Stromal De-bulking: The anterior stroma is debulked, often removing up to two-thirds of the corneal thickness.[17]
- Viscodissection: Viscoelastic material may be used to further separate the remaining stromal fibers.

- **Stromal Excision:** The remaining posterior stroma is carefully excised, leaving the host's Descemet's membrane and endothelium intact.
- **Donor Tissue Placement:** A donor cornea, stripped of its Descemet's membrane and endothelium, is sutured into the recipient bed.

Penetrating Keratoplasty (PK)

PK is a full-thickness corneal transplantation procedure.[\[1\]](#)[\[8\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Trephination:** A full-thickness trephination of the central diseased cornea is performed using a circular blade.[\[1\]](#)
- **Host Cornea Removal:** The excised host corneal button is removed.
- **Donor Cornea Preparation:** A donor cornea of the same diameter is prepared.
- **Suturing:** The donor cornea is secured in place using either interrupted or running sutures.[\[1\]](#)[\[20\]](#) Meticulous suture placement with even tension is crucial to minimize astigmatism.[\[1\]](#)
- **Anesthesia:** The procedure can be performed under general or local anesthesia.[\[8\]](#)

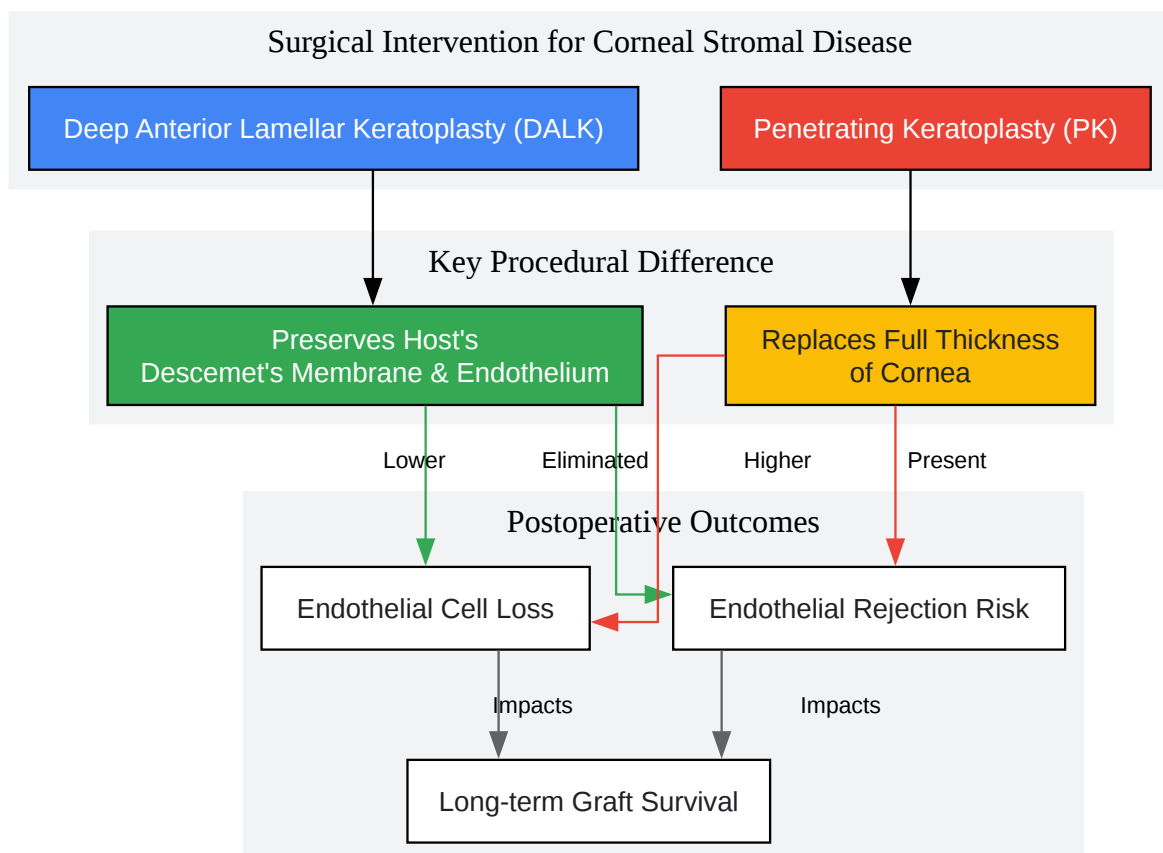
Endothelial Cell Analysis

The assessment of the corneal endothelium is performed using specular microscopy.

- **Image Acquisition:** A non-contact or contact specular microscope is used to capture high-resolution images of the central corneal endothelium.[\[22\]](#)[\[23\]](#)[\[24\]](#) Several images are typically taken from different positions of the cornea.[\[25\]](#) For ex vivo analysis of donor corneas, the tissue is warmed to 25°C.[\[24\]](#)[\[26\]](#)
- **Instrumentation:** Commonly used clinical specular microscopes include models from Konan (e.g., CellChek series), Topcon, and CSO.[\[22\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)
- **Cell Analysis:** The captured images are analyzed to determine the following parameters:
 - **Endothelial Cell Density (ECD):** The number of endothelial cells per square millimeter.

- Coefficient of Variation (CV): A measure of the variation in cell size (polymegathism).
- Percentage of Hexagonal Cells: An indicator of cell shape regularity (pleomorphism).
- Analysis Methods:
 - Automated Analysis: The instrument's software automatically identifies and counts the cells.[27][31][32][33]
 - Semi-automated/Manual Analysis: A trained technician manually outlines or corrects the cell borders identified by the software. The "Center Method" is considered a gold standard for its precision and repeatability.[34][35]

Mandatory Visualizations



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Figure 1: Logical workflow comparing DALK and PK.

Conclusion

The available evidence strongly supports the conclusion that Deep Anterior Lamellar Keratoplasty results in significantly less endothelial cell loss compared to Penetrating Keratoplasty. This preservation of the host's endothelial cell layer is a major advantage of DALK, contributing to a lower risk of endothelial rejection and potentially better long-term graft survival. While PK remains a necessary procedure for diseases affecting the endothelium, DALK should be considered the preferred surgical option for patients with corneal stromal pathologies and a healthy endothelium. For researchers and drug development professionals, understanding the differential impact of these surgical techniques on the corneal endothelium is crucial for the design of novel therapeutic strategies aimed at protecting this vital cell layer during and after corneal surgery.

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- To cite this document: BenchChem. [A Comparative Guide to Endothelial Cell Loss in DALK vs. PK]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575147/docs#a-comparative-guide-to-endothelial-cell-loss-in-dalk-vs-pk\]](https://www.benchchem.com/product/b15575147/docs#a-comparative-guide-to-endothelial-cell-loss-in-dalk-vs-pk)

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